

safety and handling guidelines for 2,3-dibromoanthracene powder

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Compound of Interest

Compound Name: 2,3-Dibromoanthracene

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An In-depth Technical Guide to the Safety and Handling of **2,3-Dibromoanthracene** Powder

This guide provides comprehensive safety and handling information for **2,3-dibromoanthracene** powder, intended for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for **2,3-dibromoanthracene**, this document incorporates data from structurally similar compounds, including 9,10-dibromoanthracene and **2,3-dibromoanthracene**-9,10-dione, to ensure a thorough understanding of the potential hazards and necessary precautions.

Chemical and Physical Properties

2,3-Dibromoanthracene is a halogenated aromatic hydrocarbon. Its key physical and chemical properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₈ Br ₂	[1] [2]
Molecular Weight	336.02 g/mol	[1] [2]
Appearance	Light yellow to brown solid/crystal powder	[3]
Storage Temperature	2-8°C in a refrigerator	[3]
InChI	InChI=1S/C14H8Br2/c15-13-7-11-5-9-3-1-2-4-10(9)6-12(11)8-14(13)16/h1-8H	[1] [2]
InChI Key	SWKSPWUUUMSDFTI-UHFFFAOYSA-N	[1] [2]
SMILES	C1=CC=C2C=C3C=C(C(=CC3=CC2=C1)Br)Br	[1]
CAS Number	117820-97-0	[2] [3]

Hazard Identification and Classification

While specific hazard classification for **2,3-dibromoanthracene** is not readily available, based on data for analogous compounds, it should be handled as a hazardous substance. Potential hazards include:

- Skin Irritation: May cause skin irritation upon contact.[\[4\]](#)
- Serious Eye Irritation: May cause serious eye irritation.[\[4\]](#)
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.[\[4\]](#)
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[\[5\]](#)

It is classified as hazardous by the 2012 OSHA Hazard Communication Standard.[\[4\]](#)

First-Aid Measures

In case of exposure, immediate medical attention is crucial. The following first-aid measures are recommended:

Exposure Route	First-Aid Protocol	Citations
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, seek medical advice or attention. [4]	
Skin Contact	Take off immediately all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical advice. [4] [5]	
Eye Contact	Immediately rinse cautiously with water for several minutes. If wearing contact lenses, remove them if it is easy to do so and continue rinsing. If eye irritation persists, seek medical advice or attention. [4] [5]	
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Seek medical advice or attention if you feel unwell. [4]	

Handling and Storage

Safe handling and storage practices are essential to minimize exposure and prevent accidents.

Handling

- Work in a well-ventilated area, preferably a chemical fume hood.[\[6\]](#)

- Avoid creating dust when handling the powder.[6]
- Avoid inhalation, ingestion, and contact with skin and eyes.[6]
- Do not eat, drink, or smoke in the work area.[6]
- Wash hands thoroughly after handling.[7]

Storage

- Store in a tightly closed container.[5]
- Keep in a dry, cool, and well-ventilated place.[4][5]
- Store in a dark place, away from light.[5]
- The storage area should be locked up.[5]
- Incompatible with strong oxidizing agents.[4][5]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate personal protective equipment are critical for safe handling.

Protection Type	Recommendations	Citations
Eye and Face Protection	Wear chemical safety goggles with side shields, tested and approved under government standards such as EN166 (EU) or NIOSH (US). [4] [6]	
Hand Protection	Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. [4] [6]	
Body Protection	Wear a lab coat or other protective clothing to prevent skin exposure. [4] [6]	
Respiratory Protection	For operations that may generate dust, a full-face particle respirator type N95 (US) or type P2 (EN 143) respirator cartridges are appropriate as a backup to engineering controls. [4] [6] Respiratory protection is required when dusts are generated. [8]	

Accidental Release Measures

In the event of a spill, follow these procedures:

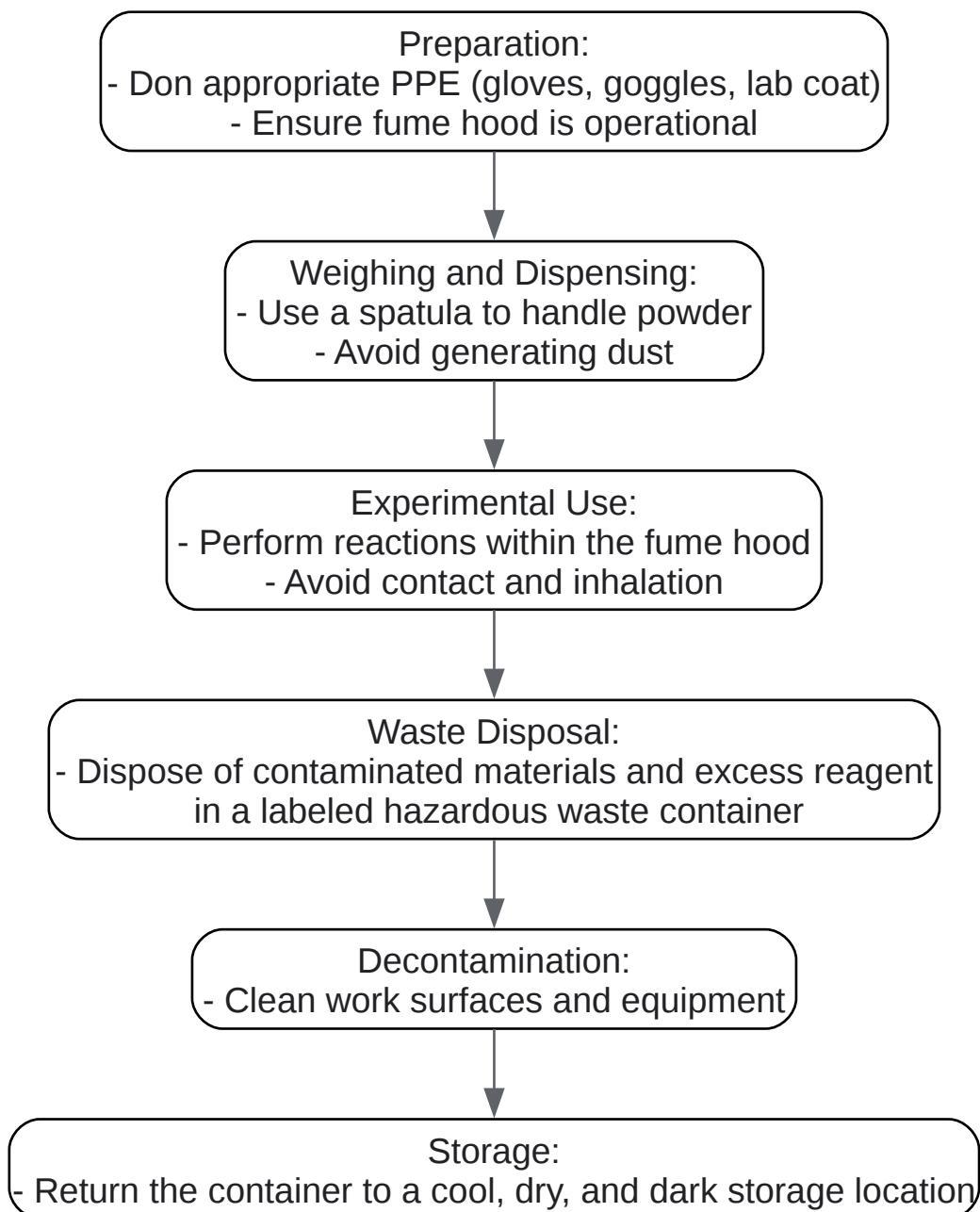
- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate personnel to a safe area if necessary.[\[4\]](#)
- Wear PPE: Don appropriate personal protective equipment, including gloves, eye protection, and respiratory protection.[\[4\]](#)

- Containment: Prevent further leakage or spillage if it is safe to do so.[4]
- Clean-up: For a dry spill, sweep up the spilled substance, avoiding the creation of dust. Use vacuum equipment for collection where practical.[4][9]
- Disposal: Place the collected material in a suitable, labeled container for disposal according to local, state, and national regulations.[4]

Experimental Protocols and Workflows

General Handling Workflow

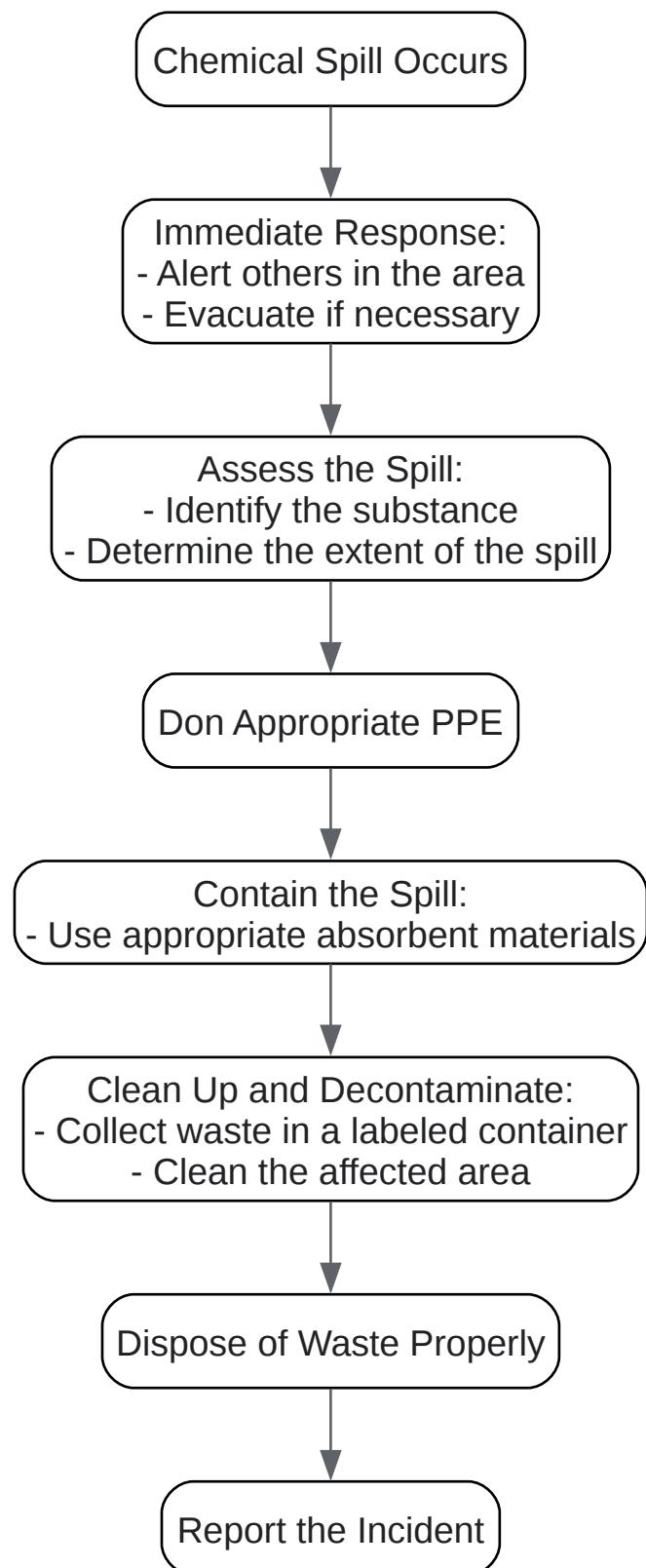
The following diagram illustrates a standard workflow for the safe handling of **2,3-dibromoanthracene** powder in a laboratory setting.



Workflow for Safe Handling of **2,3-Dibromoanthracene**.

Chemical Spill Response Workflow

This diagram outlines the logical steps to take in the event of a chemical spill.

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Workflow for Chemical Spill Response.

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